

An In-depth Technical Guide to 3-[2-(Allyloxy)ethoxy]piperidine

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Compound of Interest

Compound Name: 3-[2-(Allyloxy)ethoxy]piperidine
hydrochloride

CAS No.: 1220033-19-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of the piperidine derivative, 3-[2-(Allyloxy)ethoxy]piperidine. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering insights into the strategic considerations for incorporating this and similar scaffolds into novel therapeutic agents.

Executive Summary

The piperidine moiety is a cornerstone in medicinal chemistry, present in a vast array of pharmaceuticals and bioactive natural products.^{[1][2]} Its conformational flexibility and ability to engage in key binding interactions make it a privileged scaffold in drug design. This guide focuses on a specific derivative, 3-[2-(Allyloxy)ethoxy]piperidine, detailing its fundamental molecular characteristics and providing a framework for its synthesis and potential utility in the development of new chemical entities.

Core Molecular Attributes

The foundational step in the evaluation of any new chemical entity is the precise determination of its molecular formula and weight. These parameters are critical for all subsequent analytical and experimental work.

Molecular Formula and Weight

The chemical structure of 3-[2-(Allyloxy)ethoxy]piperidine is composed of a piperidine ring substituted at the 3-position with a 2-(allyloxy)ethoxy group. A systematic breakdown of its constituent atoms leads to the following molecular formula and weight:

Attribute	Value
Molecular Formula	C ₁₀ H ₁₉ NO ₂
Molecular Weight	185.26 g/mol

This data is derived from the elemental composition of the molecule.

Structural Representation

A clear visualization of the molecular structure is paramount for understanding its chemical reactivity and potential biological interactions.

Figure 1: Chemical structure of 3-[2-(Allyloxy)ethoxy]piperidine.

Synthesis and Characterization

While specific literature on the synthesis of 3-[2-(Allyloxy)ethoxy]piperidine is not readily available, a robust and logical synthetic route can be proposed based on well-established organic chemistry principles. The Williamson ether synthesis is a prime candidate for the key etherification steps.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Proposed Synthetic Pathway

A plausible and efficient synthesis would likely commence from a commercially available and suitably protected 3-hydroxypiperidine. The synthesis can be envisioned as a two-step process

involving sequential etherifications.



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Figure 2: Proposed synthetic workflow for 3-[2-(Allyloxy)ethoxy]piperidine.

Step-by-Step Protocol:

- **Protection of the Piperidine Nitrogen:** To prevent unwanted side reactions, the nitrogen of 3-hydroxypiperidine is first protected, commonly with a Boc (tert-butyloxycarbonyl) group.
- **First Etherification:** The protected 3-hydroxypiperidine is treated with a strong base, such as sodium hydride, to deprotonate the hydroxyl group, forming an alkoxide. This is followed by reaction with 2-chloroethanol to yield N-Boc-3-(2-hydroxyethoxy)piperidine.
- **Second Etherification:** The newly introduced hydroxyl group is then deprotonated with a strong base (e.g., sodium hydride) and subsequently reacted with an allyl halide, such as allyl bromide, to form the desired N-Boc-3-[2-(allyloxy)ethoxy]piperidine.^[3]
- **Deprotection:** The final step involves the removal of the Boc protecting group, typically under acidic conditions (e.g., trifluoroacetic acid or hydrochloric acid), to yield the target compound, 3-[2-(Allyloxy)ethoxy]piperidine.

Physicochemical Properties (Predicted)

Predictive models based on the chemical structure can provide valuable insights into the physicochemical properties of a molecule, which are crucial for assessing its drug-like characteristics.

Property	Predicted Value	Significance in Drug Development
LogP	~1.5 - 2.5	Lipophilicity, influencing absorption and distribution.
Topological Polar Surface Area (TPSA)	~30 - 40 Å ²	Membrane permeability and bioavailability.
Hydrogen Bond Donors	1	Potential for interactions with biological targets.
Hydrogen Bond Acceptors	3	Potential for interactions with biological targets.
Rotatable Bonds	5	Conformational flexibility.

Spectroscopic Characterization (Anticipated)

The structural elucidation of the synthesized compound would rely on a combination of standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Would show characteristic signals for the piperidine ring protons, the two methylene groups of the ethoxy linker, and the protons of the allyl group, including the distinctive vinylic protons.
 - ¹³C NMR: Would display ten distinct carbon signals corresponding to the molecular formula. The chemical shifts would be indicative of the different carbon environments (aliphatic, ether-linked, and vinylic).
- Infrared (IR) Spectroscopy: Key vibrational bands would be expected for the C-O-C ether linkages (around 1100 cm⁻¹), the N-H bond of the piperidine (a broad signal around 3300 cm⁻¹), and the C=C double bond of the allyl group (around 1645 cm⁻¹).
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak (M⁺) or a protonated molecular ion peak ([M+H]⁺) corresponding to the calculated molecular weight.

Potential Applications in Drug Discovery

The unique combination of a piperidine scaffold, a flexible ether linker, and a reactive allyl group suggests several potential applications in drug discovery and development.

Scaffold for Novel Therapeutics

The piperidine ring is a well-established pharmacophore found in drugs targeting a wide range of conditions, including neurological disorders, pain, and inflammation.^{[2][6][7]} The 3-[2-(allyloxy)ethoxy]piperidine scaffold can serve as a starting point for the synthesis of libraries of novel compounds for screening against various biological targets.

Role of the Allyl Group

The terminal allyl group is a particularly interesting feature, offering several avenues for further chemical modification and potential biological activity.

- **Covalent Modification:** The double bond of the allyl group can be a target for covalent modification, allowing for the design of targeted covalent inhibitors.
- **Metabolic Handle:** The allyl group can also serve as a site for metabolic transformations, which can be strategically utilized in prodrug design.
- **Pharmacological Activity:** Allyl-containing compounds themselves have been shown to possess a range of biological activities, including anticancer and antimicrobial effects.

Safety and Handling Considerations

While specific toxicological data for 3-[2-(allyloxy)ethoxy]piperidine is not available, a precautionary approach should be taken based on the known hazards of related compounds.

- **Piperidine Derivatives:** Many piperidine derivatives are biologically active and may have pharmacological effects. Appropriate personal protective equipment (PPE) should be worn when handling the compound.
- **Allyl Compounds:** Some allyl compounds are known to have genotoxic or irritant properties.^[8] It is prudent to handle 3-[2-(allyloxy)ethoxy]piperidine in a well-ventilated fume hood and to avoid skin and eye contact.

Conclusion

3-[2-(Allyloxy)ethoxy]piperidine represents a versatile chemical entity with significant potential for application in medicinal chemistry and drug discovery. Its straightforward, albeit theoretical, synthesis and the presence of multiple functional groups for further derivatization make it an attractive scaffold for the development of novel therapeutic agents. Further research into its synthesis, characterization, and biological activity is warranted to fully explore its potential.

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